

# A Technical Guide to Camaric Acid: Structure, Bioactivity, and Experimental Analysis

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## Compound of Interest

Compound Name: **Camaric acid**

Cat. No.: **B15562923**

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## Introduction

**Camaric acid** is a naturally occurring pentacyclic triterpenoid that has been isolated from plants of the *Lantana* genus, particularly *Lantana camara* and *Lantana montevidensis*.<sup>[1]</sup> As a member of the oleanane class of triterpenoids, **Camaric acid** has attracted scientific interest due to its diverse range of biological activities, including anti-inflammatory, antimicrobial, and cytotoxic effects.<sup>[2][3]</sup> This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, biological activities, and relevant experimental protocols for **Camaric acid**, serving as a foundational resource for research and development in natural product chemistry and pharmacology.

It is important to distinguish **Camaric acid** from Carminic acid, a structurally unrelated anthraquinone glycoside, despite the similarity in their names.<sup>[1]</sup> This document will focus exclusively on the pentacyclic triterpenoid, **Camaric acid**.

## Chemical Structure and Physicochemical Properties

The chemical structure of **Camaric acid** has been elucidated through extensive one-dimensional and two-dimensional nuclear magnetic resonance (NMR) studies.<sup>[1]</sup> Its systematic IUPAC name is 3,25-epoxy-3 $\alpha$ -hydroxy-22 $\beta$ -(2-methyl-2 $\mathcal{Z}$ -butenoyloxy)-12-oleanen-28-oic acid.<sup>[1]</sup> The molecule is characterized by a five-ring oleanane core, a structural feature that contributes to its lipophilic nature and biological functions.<sup>[2]</sup>

Property	Value	Reference
CAS Number	146450-83-1	<a href="#">[4]</a>
Molecular Formula	C <sub>35</sub> H <sub>52</sub> O <sub>6</sub>	<a href="#">[2]</a>
Molecular Weight	568.8 g/mol	<a href="#">[5]</a>
IUPAC Name	(1S,2S,6S,10R,11S,14S,15R,18R,20R)-20-hydroxy-8,8,14,15,19,19-hexamethyl-10-[(Z)-2-methylbut-2-enoyl]oxy-21-oxahexacyclo[18.2.2.01,18.02,15.05,14.06,11]tetracos-4-ene-11-carboxylic acid	<a href="#">[5]</a>
Physical Form	Solid	<a href="#">[6]</a>
Melting Point	188-189 °C	<a href="#">[7]</a>
Boiling Point	654.7±55.0 °C at 760 mmHg	<a href="#">[7]</a>
Storage	2-8°C, sealed, dry, light-proof	<a href="#">[7]</a>

## Biological Activity

**Camaric acid** has demonstrated a variety of biological activities. The following table summarizes the key quantitative data available for its therapeutic potential.

Activity Type	Parameter	Value	Target/Model	Source
Anti-inflammatory	IC <sub>50</sub>	0.67 mg/ear	TPA-induced mouse ear edema	[3]
Antimicrobial	MIC	4.88 µg/mL	Escherichia coli	[3]
MIC	9.76 µg/mL	Pseudomonas aeruginosa	[3]	
MIC	19.5 µg/mL	Staphylococcus aureus	[3]	
MIC	19.5 µg/mL	Bacillus cereus	[3]	
MIC	19.5 µg/mL	Candida albicans	[3]	
Cytotoxicity	LC <sub>50</sub>	4.1 µg/mL	Brine shrimp larvae	[3]

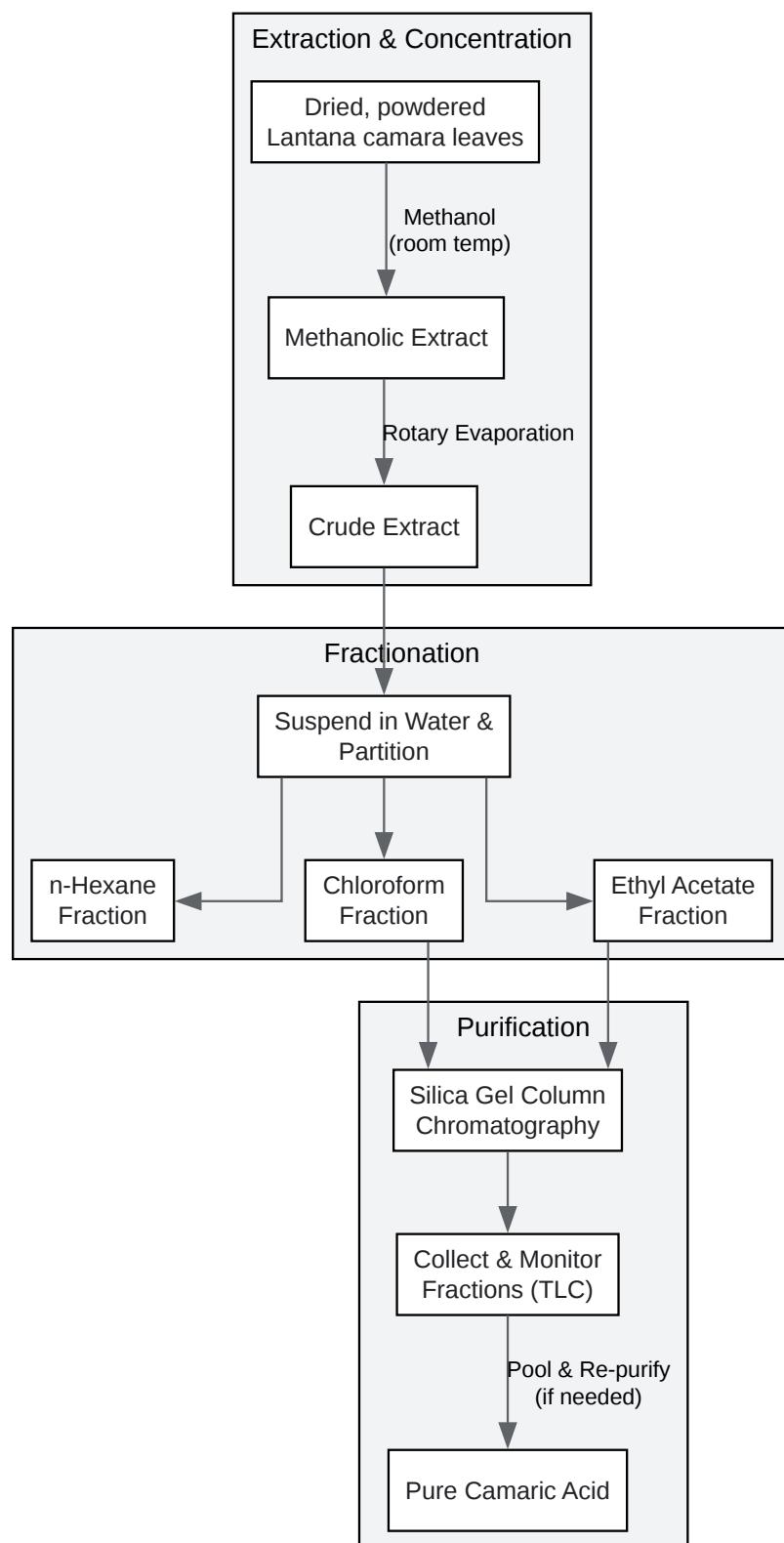
## Experimental Protocols

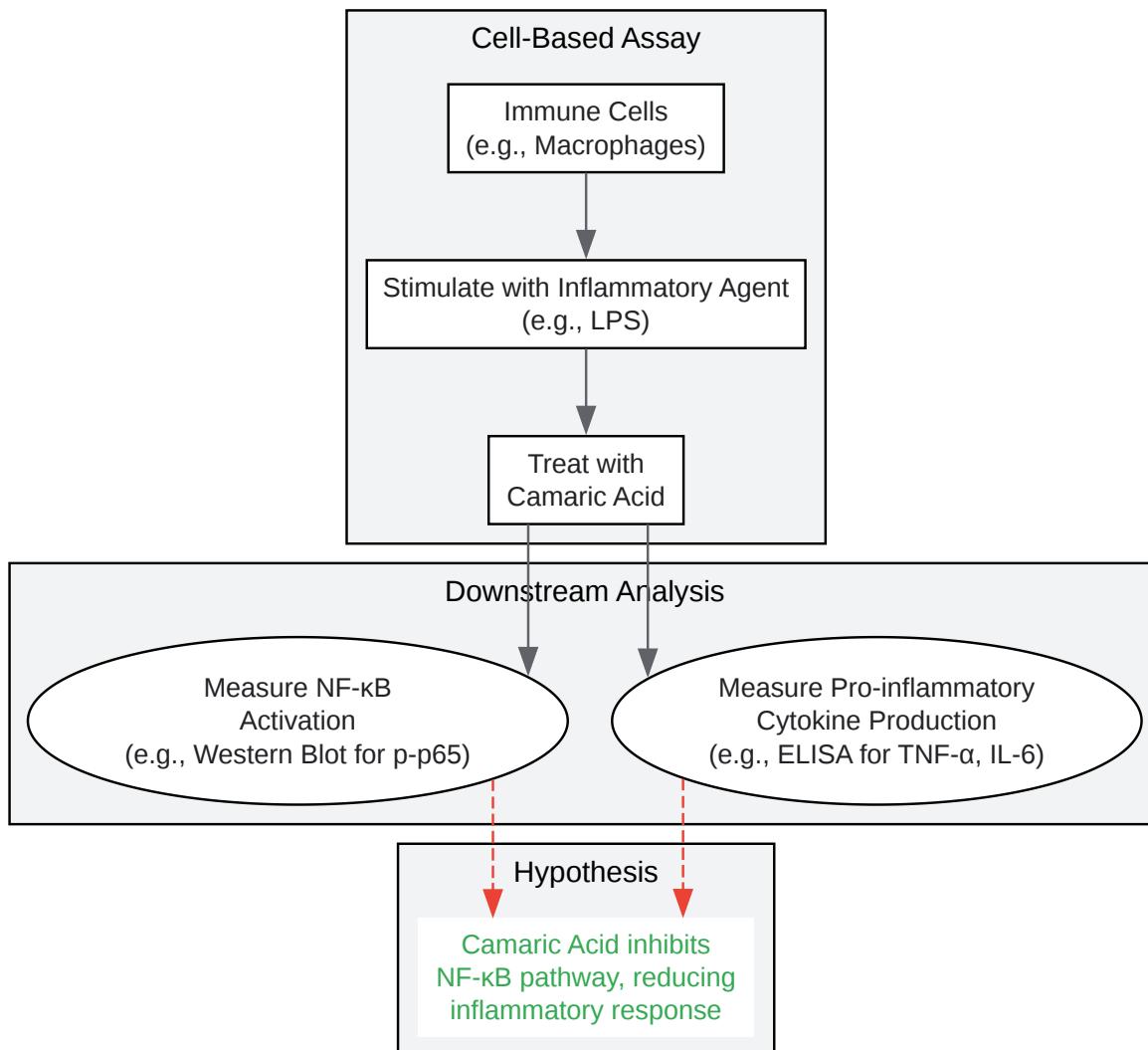
### Isolation of Camaric Acid from *Lantana camara*

The following is a general protocol for the isolation of **Camaric acid** from the leaves of *Lantana camara*. Specific details may vary between different studies.[2]

- Extraction: Air-dried and powdered leaves of *Lantana camara* are subjected to extraction with methanol at room temperature.
- Concentration: The methanolic extract is concentrated under reduced pressure using a rotary evaporator to yield a crude extract.[1]
- Fractionation: The crude methanolic extract is suspended in water and partitioned successively with solvents of increasing polarity, such as n-hexane, chloroform, and ethyl acetate. The chloroform and ethyl acetate fractions, which are typically rich in triterpenoids, are concentrated.[1]

- Chromatographic Purification: The active fractions are subjected to column chromatography over silica gel.<sup>[1]</sup> Elution is performed with a gradient of solvents, for example, a mixture of n-hexane and ethyl acetate of increasing polarity. Fractions are collected and monitored by thin-layer chromatography (TLC). Fractions containing the compound of interest are pooled and may require further purification by repeated column chromatography or preparative HPLC to yield pure **Camaric acid**.



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